

Application Notes and Protocols for the Quantification of N-Benzyl L-isoleucinamide

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Compound of Interest

Compound Name: *N-Benzyl L-isoleucinamide*

Cat. No.: *B15124898*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Benzyl L-isoleucinamide is a synthetic amino acid amide that has potential applications in pharmaceutical and biochemical research. Accurate and reliable quantification of this compound is crucial for pharmacokinetic studies, formulation development, and quality control. This document provides detailed analytical methods for the quantification of **N-Benzyl L-isoleucinamide** in various sample matrices. The primary method described is High-Performance Liquid Chromatography with Ultraviolet (UV) detection, a robust and widely accessible technique. Additionally, a more sensitive and selective Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method is presented for applications requiring lower detection limits, such as in biological matrices.

Chemical Structure of N-Benzyl L-isoleucinamide

Caption: Chemical structure of **N-Benzyl L-isoleucinamide**.

I. High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the quantification of **N-Benzyl L-isoleucinamide** in bulk drug substances and simple formulations. The presence of the benzyl group provides a chromophore that allows for sensitive UV detection.

Experimental Protocol

1. Instrumentation and Materials

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Analytical balance.
- Volumetric flasks and pipettes.
- HPLC grade acetonitrile and water.
- Formic acid (analytical grade).
- **N-Benzyl L-isoleucinamide** reference standard.

2. Preparation of Solutions

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **N-Benzyl L-isoleucinamide** reference standard and dissolve in 10 mL of acetonitrile.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to final concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation: Dissolve the sample containing **N-Benzyl L-isoleucinamide** in the mobile phase to achieve a concentration within the calibration range. Filter the sample through a 0.45 µm syringe filter before injection.

3. Chromatographic Conditions

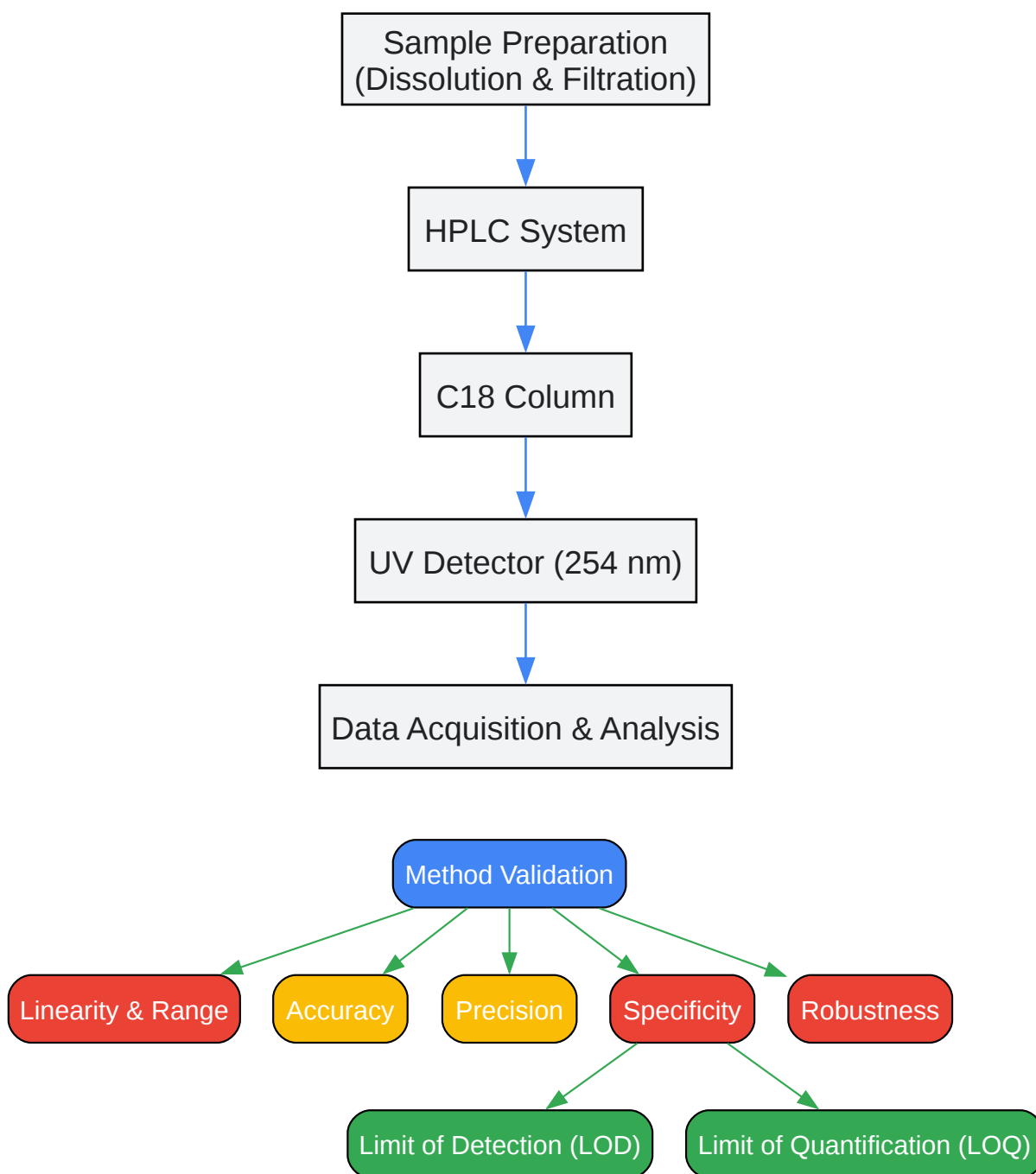
- Column: C18 reversed-phase, 4.6 x 150 mm, 5 µm.

- Mobile Phase: Gradient elution with Mobile Phase A and Mobile Phase B.
 - 0-10 min: 30-70% B
 - 10-12 min: 70-30% B
 - 12-15 min: 30% B (re-equilibration)
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 10 µL.
- Detection Wavelength: 254 nm.

Quantitative Data Summary (HPLC-UV)

Parameter	Result
Linearity (r^2)	> 0.999
Range	1 - 100 µg/mL
Accuracy (% Recovery)	98.5% - 101.2%
Precision (% RSD)	< 2.0%
Limit of Detection (LOD)	0.3 µg/mL
Limit of Quantification (LOQ)	1.0 µg/mL

Experimental Workflow (HPLC-UV)



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